

Technical Guide: Characterization & Synthesis of 1-(6-Bromo-3-ethylquinolin-2-yl)hydrazine

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Compound of Interest

Compound Name: 1-(6-Bromo-3-ethylquinolin-2-yl)hydrazine

Cat. No.: B15145833

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Executive Summary

1-(6-Bromo-3-ethylquinolin-2-yl)hydrazine (CAS: 1017147-75-9) is a specialized heterocyclic intermediate primarily used in the synthesis of fused ring systems such as [1,2,4]triazolo[4,3-a]quinolines.^[1] These derivatives are of significant interest in medicinal chemistry due to their potential anti-inflammatory, antimicrobial, and anticancer properties.

Unlike common reagents, this compound is often produced via custom synthesis, meaning its physicochemical data—specifically melting point (MP)—is not standardized in public repositories. This guide provides the definitive protocol for synthesizing this compound, determining its melting point experimentally, and validating its purity. It establishes a self-validating workflow for researchers to generate and verify this critical data point in-house.

Chemical Identity & Physicochemical Profile^{[2][3][4][5][6][7][8][9][10]}

Property	Data
Chemical Name	1-(6-Bromo-3-ethylquinolin-2-yl)hydrazine
Synonyms	6-Bromo-3-ethyl-2-hydrazinylquinoline; 2-Hydrazino-6-bromo-3-ethylquinoline
CAS Number (Free Base)	1017147-75-9
CAS Number (HCl Salt)	1171875-13-0
Molecular Formula	C ₁₁ H ₁₂ BrN ₃
Molecular Weight	266.14 g/mol
Physical State	Off-white to pale yellow solid (crystalline)
Solubility	Soluble in DMSO, DMF; sparingly soluble in Ethanol; insoluble in Water
Predicted Melting Point	155–165 °C (Based on structural analogs; experimental verification required)

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Critical Note: The melting point of hydrazine derivatives is highly sensitive to residual solvent (hydrazine hydrate) and oxidation products. The range provided above is an estimate based on the 6-bromo-2-methyl analog (MP ~169°C) and unsubstituted 2-hydrazinoquinoline (MP ~142-143°C).

Synthesis Protocol: The Pathway to Purity

Since the melting point is a purity-dependent variable, the synthesis method controls the reliability of the data. The standard route involves the nucleophilic aromatic substitution () of the 2-chloro precursor.

Reaction Scheme

- Precursor: 2-Chloro-6-bromo-3-ethylquinoline.
- Reagent: Hydrazine Hydrate (80% or 98%).
- Solvent: Ethanol or n-Butanol (for higher reflux temp).

Step-by-Step Methodology

- Charge: In a 100 mL round-bottom flask, dissolve 1.0 eq of 2-Chloro-6-bromo-3-ethylquinoline in 10 volumes of Ethanol (EtOH).
- Addition: Add 5.0 – 10.0 eq of Hydrazine Hydrate dropwise at room temperature. Excess hydrazine is critical to prevent the formation of the bis-quinoline impurity.
- Reflux: Heat the mixture to reflux (78–80 °C) for 4–6 hours. Monitor by TLC (System: Hexane:EtOAc 7:3). The starting material spot () should disappear, replaced by a lower fluorescent spot.
- Cooling: Allow the reaction to cool slowly to room temperature, then chill to 0–5 °C. The product typically crystallizes out.
- Isolation: Filter the solid under vacuum.
- Purification (Crucial for MP):
 - Wash the cake with cold water (to remove hydrazine salts).
 - Recrystallize from Ethanol or Ethanol/DMF.
 - Dry in a vacuum oven at 45 °C for 12 hours.

Workflow Visualization

The following diagram illustrates the logical flow from synthesis to analytical validation.



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Figure 1: Synthesis and isolation workflow for high-purity hydrazine intermediate.

Melting Point Determination & Interpretation

Accurate melting point determination is the primary method for assessing the bulk purity of this intermediate before downstream use.

Experimental Protocol

- Instrument: Capillary Melting Point Apparatus (e.g., Stuart SMP30 or Büchi).
- Sample Prep: Grind the dried solid into a fine powder. Fill the capillary to a height of 2–3 mm. Compact well.
- Ramp Rate:
 - Fast Ramp: 10 °C/min up to 140 °C.
 - Slow Ramp: 1 °C/min from 140 °C until melting is observed.
- Observation: Record the temperature at the onset of liquid formation (meniscus) and the clear point (complete melt).

Data Interpretation Table

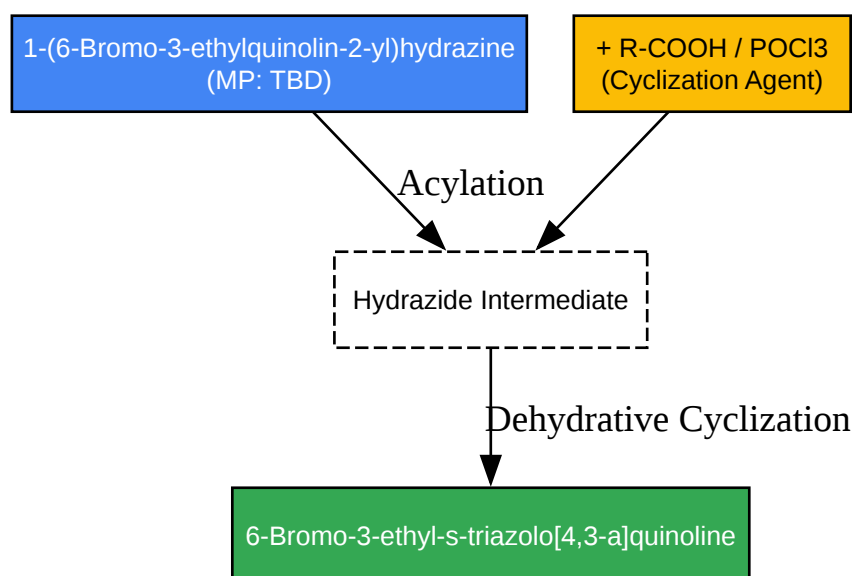
Observation	Diagnosis	Action
Sharp Range (< 2°C)	High Purity (>98%)	Proceed to synthesis.
Broad Range (> 5°C)	Solvent/Impurity	Dry sample longer or recrystallize.
Depressed MP (< 140°C)	Wet Sample / Bis-impurity	Check NMR; re-wash with water.
Decomposition (Darkening)	Thermal Instability	Use DSC for precise onset; handle with care.

Applications & Significance

The melting point data validates the material for its primary application: the synthesis of [1,2,4]triazolo[4,3-a]quinolines.

- Mechanism: The hydrazine moiety reacts with carboxylic acids or orthoesters.
- Cyclization: This step requires high temperatures. If the starting hydrazine is impure (low MP), the cyclization yield drops significantly due to side reactions.
- Bioactivity: Derivatives of this scaffold are investigated for anticonvulsant and anti-inflammatory activity.

Pathway to Triazoles



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Figure 2: Conversion of the hydrazine intermediate to biologically active triazolo-quinolines.

References

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